

TRPML1 Signaling Pathways: An In-depth Technical Guide

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Compound of Interest

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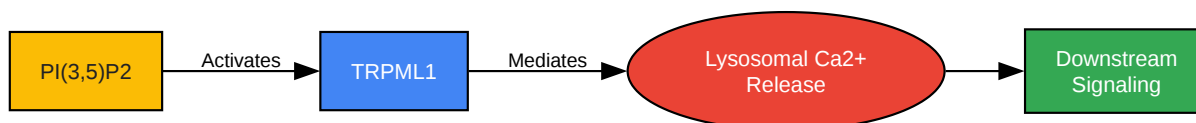
This technical guide provides a comprehensive overview of the Transient Receptor Potential Mucolipin 1 (TRPML1) signaling pathways. TRPML1, a lysosomal cation channel, is a critical regulator of lysosomal function and cellular homeostasis. Its dysregulation is implicated in various pathologies, including lysosomal storage disorders and neurodegenerative diseases, making it a key target for therapeutic development. This document details the core signaling cascades, presents quantitative data on TRPML1 modulators, and provides detailed protocols for key experimental assays.

Core Signaling Pathways

TRPML1 is a central hub for integrating various cellular signals to modulate lysosomal processes. Its activation leads to the release of Ca^{2+} from the lysosome, initiating a cascade of downstream events that regulate autophagy, lysosomal biogenesis and exocytosis, and cellular clearance.

PI(3,5)P2-Mediated Activation

The primary endogenous activator of TRPML1 is phosphatidylinositol 3,5-bisphosphate (PI(3,5)P2), a low-abundance phosphoinositide predominantly found on late endosomes and lysosomes.[1][2] Binding of PI(3,5)P2 to TRPML1 induces a conformational change, leading to channel opening and Ca²⁺ efflux.[1][2]

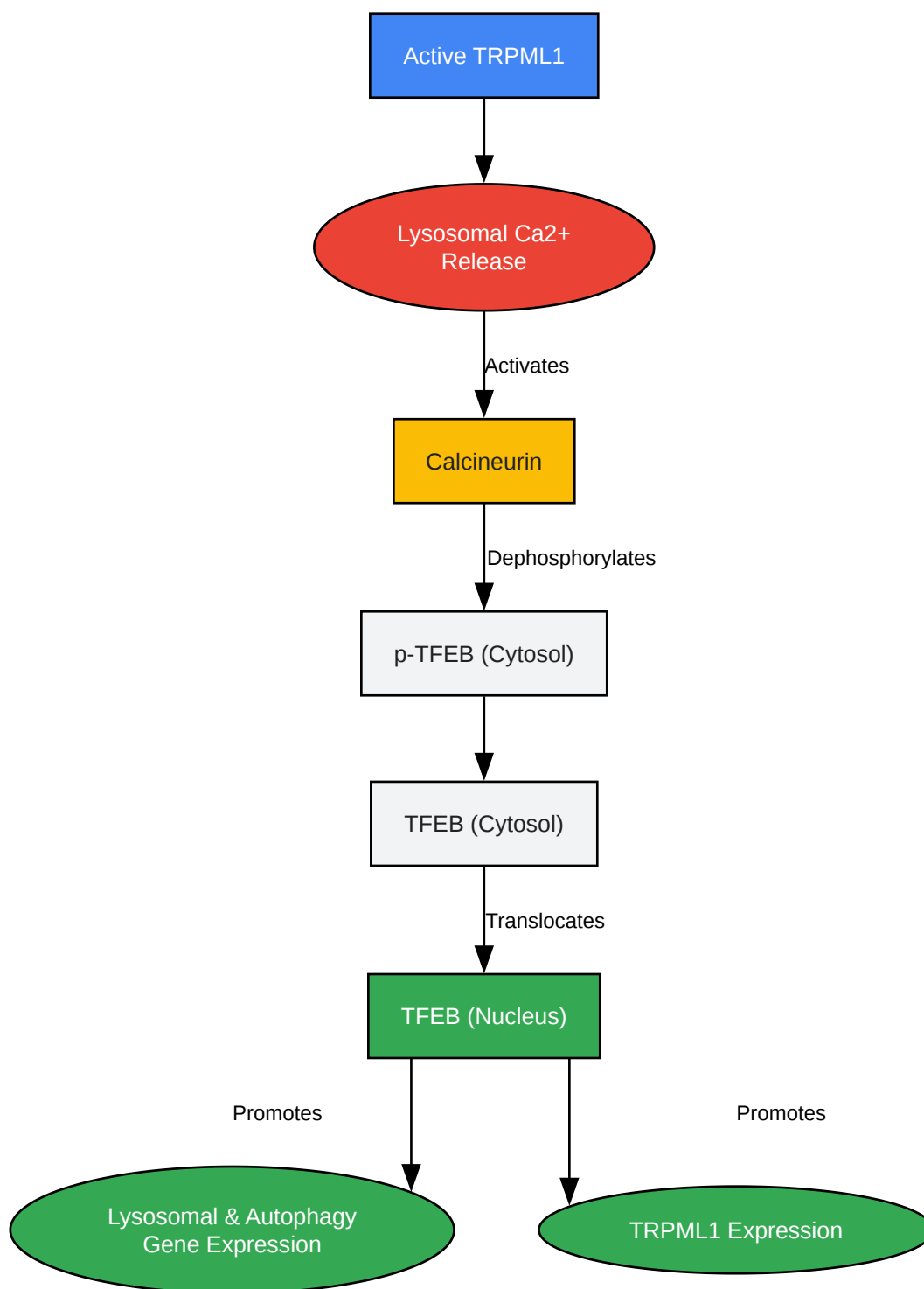


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PI(3,5)P2 activation of TRPML1 leading to lysosomal Ca²⁺ release.

TFEB-Mediated Regulation of Lysosomal Biogenesis and Autophagy

A major downstream effector of TRPML1-mediated Ca²⁺ release is the transcription factor EB (TFEB), a master regulator of lysosomal biogenesis and autophagy.[3][4] Ca²⁺ released through TRPML1 activates the phosphatase calcineurin, which dephosphorylates TFEB.[5] Dephosphorylated TFEB translocates to the nucleus, where it promotes the transcription of genes involved in lysosomal function and autophagy.[4][5] This creates a positive feedback loop, as TFEB also upregulates the expression of TRPML1.

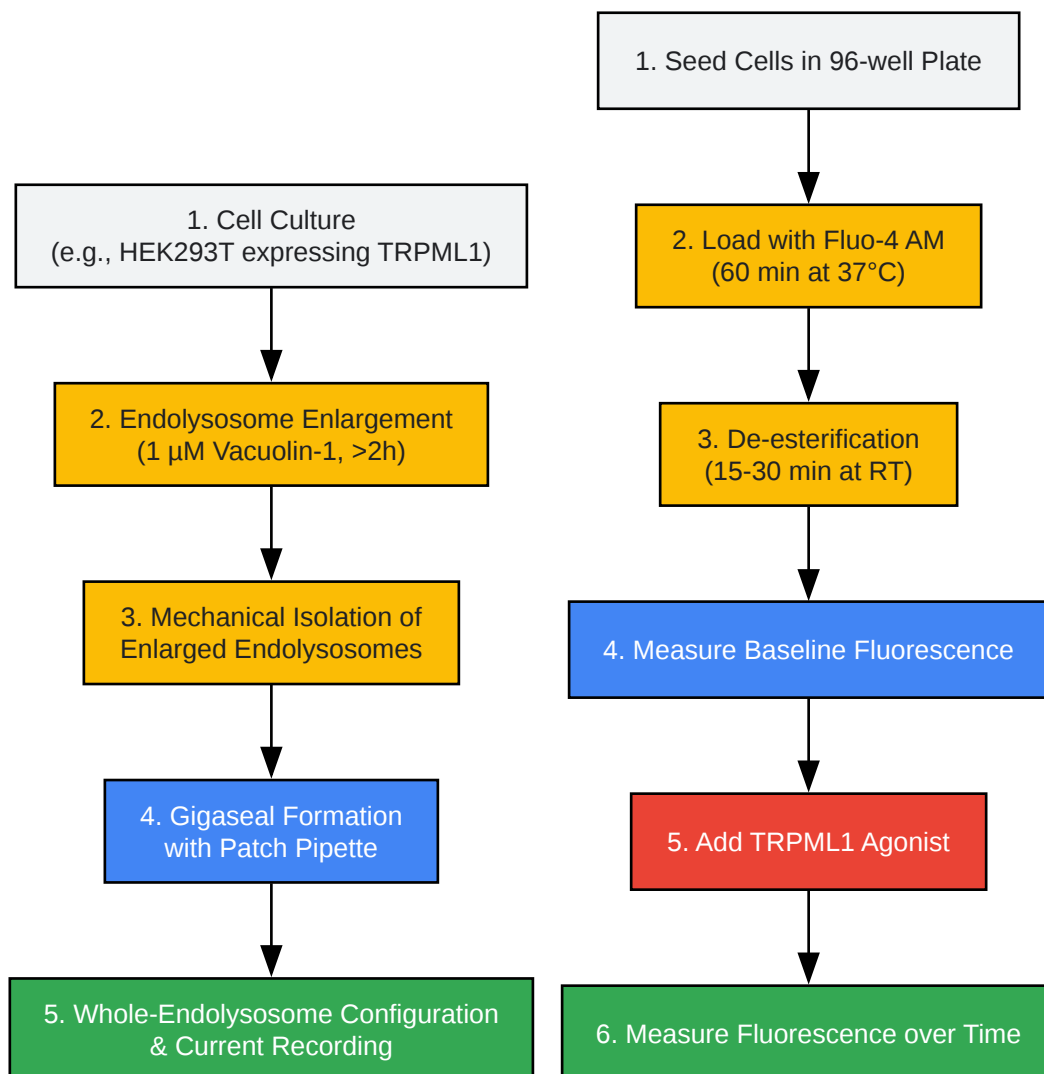
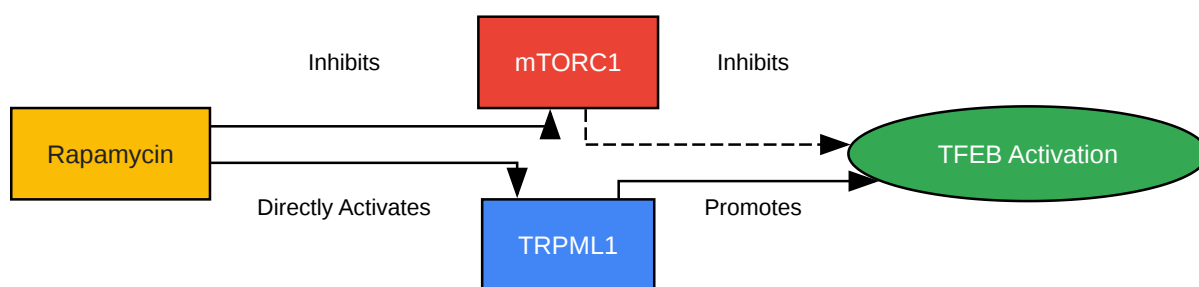


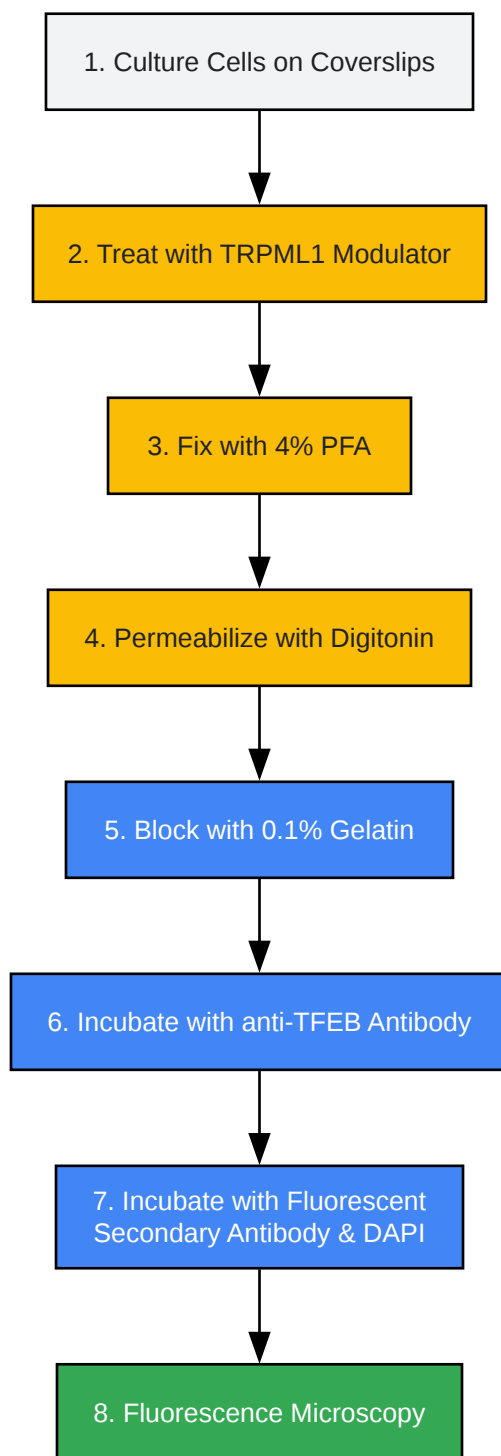
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TRPML1-TFEB signaling pathway for lysosomal biogenesis and autophagy.

Regulation by mTOR and Rapamycin

The mechanistic target of rapamycin (mTOR) complex 1 (mTORC1), a key regulator of cellular metabolism and growth, is also involved in TRPML1 signaling. Under nutrient-rich conditions, mTORC1 phosphorylates and inactivates TFEB, retaining it in the cytoplasm.[6] Rapamycin, an mTOR inhibitor, can induce TFEB nuclear translocation.[2][7] Interestingly, rapamycin and its analogs can also directly bind to and activate TRPML1, independent of mTOR inhibition, leading to Ca²⁺ release and TFEB activation.[2][7][8] This suggests a dual mechanism for rapamycin's effects on lysosomal function.





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